

What are the physicochemical properties of Heptadecanal?

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Compound of Interest

Compound Name: Heptadecanal

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Heptadecanal: A Comprehensive Physicochemical Profile

For Researchers, Scientists, and Drug Development Professionals

Heptadecanal, a saturated long-chain fatty aldehyde, presents a unique profile of chemical and physical characteristics relevant to various fields, including flavor and fragrance science, organic synthesis, and biochemical research. This technical guide provides an in-depth summary of its physicochemical properties, offering a valuable resource for professionals in research and development.

Core Physicochemical Properties

Heptadecanal is a white to off-white solid at room temperature, characterized by its long alkyl chain which dictates many of its physical properties.^{[1][2][3]} A comprehensive summary of its key quantitative data is presented below.

Table of Physicochemical Data

Property	Value	Source(s)
Molecular Formula	C ₁₇ H ₃₄ O	[1][2][4][5][6][7][8][9]
Molecular Weight	254.45 g/mol	[1][2][4][5][6][7][8][9]
Melting Point	34 - 39 °C	[1][2][9][10][11]
36 °C	[4][5][6][12][13][14]	
Boiling Point	309 - 310 °C (estimated) at 760 mmHg	[4][6][12][13]
317 - 319 °C	[1][11]	
318 °C (literature)	[2][7][9][10]	
Density	0.8233 g/cm ³ (estimate)	[2][9][10]
Vapor Pressure	0.001 mmHg at 25 °C (estimated)	[4][12][13]
Water Solubility	0.01584 mg/L at 25 °C (estimated)	[4][12][13]
Insoluble	[4]	
Solubility in other solvents	Soluble in alcohol.[4][12][13] Slightly soluble in acetonitrile and chloroform.[2][3][9][10]	
logP (o/w)	7.537 (estimated)	[4][9][12][13]
CAS Number	629-90-3	[1][2][3][4][5][6][7][8][9][14]

Experimental Protocols

Detailed experimental protocols for the determination of the physicochemical properties of **Heptadecanal** are not extensively available in the public domain. Standard analytical methods would be employed for their characterization. These would include:

- Melting Point: Determined using a capillary melting point apparatus or by Differential Scanning Calorimetry (DSC) for higher precision.

- **Boiling Point:** Measured using distillation methods under controlled pressure, such as vacuum distillation for high-boiling-point compounds to prevent decomposition.
- **Density:** Can be determined using a pycnometer or a digital density meter.
- **Solubility:** Assessed by standard methods of dissolution in various solvents, potentially quantified by techniques like High-Performance Liquid Chromatography (HPLC).
- **Purity Assay:** Typically determined by Gas Chromatography (GC) coupled with a Flame Ionization Detector (FID) or Mass Spectrometry (MS).^[1]

Logical Relationships and Applications of Heptadecanal

While specific signaling pathways involving **Heptadecanal** are not well-documented in publicly available literature, its primary roles and applications can be summarized. **Heptadecanal**'s long carbon chain and aldehyde functional group are key to its utility.

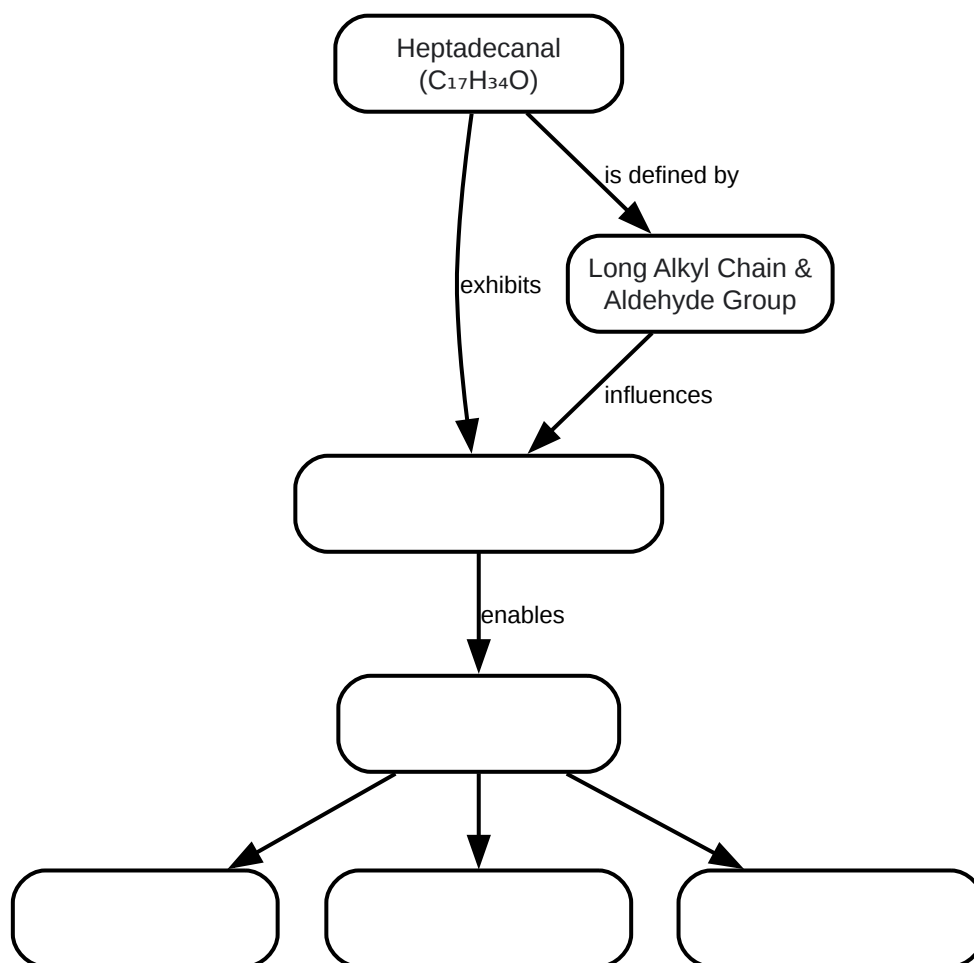


Figure 1: Key Characteristics and Applications of Heptadecanal

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Caption: Key Characteristics and Applications of **Heptadecanal**

Conclusion

Heptadecanal is a long-chain aldehyde with well-defined physicochemical properties that make it a valuable compound in several industrial and research settings. Its high molecular weight and long carbon chain result in a low vapor pressure and poor water solubility, characteristic of fatty aldehydes. While detailed experimental protocols and specific biological signaling pathways are not extensively documented in readily available literature, its utility as a fragrance component, a precursor in organic synthesis, and a standard in lipid research is evident. Further research into its biological activities could unveil novel applications in drug development and other life sciences.

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